

A Technical Guide to Sourcing High-Purity Chlorodimethylphosphine for Advanced Synthesis

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Compound of Interest

Compound Name: Chlorodimethylphosphine

Cat. No.: B1581527

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Abstract

Chlorodimethylphosphine (CAS No. 811-62-1), a highly reactive organophosphorus compound, is a critical building block in advanced chemical synthesis, particularly within the pharmaceutical and fine chemical industries.[1][2] Its utility as a precursor to phosphine ligands for metal-catalyzed cross-coupling reactions and as a versatile synthetic intermediate necessitates the use of material with exceptionally high purity.[3][4] This guide provides researchers, scientists, and drug development professionals with a comprehensive framework for sourcing high-purity **chlorodimethylphosphine**. It details key supplier evaluation criteria, presents a comparative overview of commercial sources, outlines rigorous analytical protocols for purity verification, and establishes best practices for safe handling and storage.

Introduction to Chlorodimethylphosphine (CDMP)

Chlorodimethylphosphine, also known as dimethylphosphinous chloride, is a colorless, fuming liquid characterized by its high reactivity towards air and moisture.[2][5] This reactivity, while making it a potent synthetic tool, also presents significant handling and storage challenges.

1.1. Chemical Properties and Reactivity

- Molecular Formula: C_2H_6ClP [2]

- Molecular Weight: 96.49 g/mol [2]
- Boiling Point: 76-77 °C[5][6]
- Key Reactivity: CDMP is pyrophoric, catching fire spontaneously upon exposure to air, and reacts violently with water.[2][7] It must be handled under an inert atmosphere (e.g., nitrogen or argon) at all times.[7][8]

1.2. Critical Applications in Research and Drug Development

The P-Cl bond in **chlorodimethylphosphine** is highly susceptible to nucleophilic substitution, making it an ideal starting material for the synthesis of a wide range of tertiary phosphines. These phosphines are indispensable as ligands in homogeneous catalysis, enabling crucial bond-forming reactions that are foundational to modern drug discovery.[3]

Chlorine-containing intermediates are vital in the pharmaceutical industry, with a significant percentage of FDA-approved drugs relying on chlorine chemistry for their synthesis.[9] Organophosphorus compounds, specifically, are used to create active pharmaceutical ingredients (APIs) with enhanced therapeutic properties, including antiviral and antitumor activities.[10] The purity of these intermediates is paramount, as contaminants can lead to unpredictable reaction outcomes, reduced yields, and potentially toxic byproducts in the final API.[10]

Commercial Suppliers and Procurement Strategy

Sourcing high-purity **chlorodimethylphosphine** requires careful vetting of suppliers. The primary considerations are not just the stated purity but also the supplier's quality control systems, transparency in providing analytical data, and expertise in handling and shipping such a hazardous material.

2.1. Key Considerations for Supplier Selection

- Purity Specification: Look for suppliers offering purities of $\geq 97\%$. For sensitive catalytic applications, higher purities are often necessary.
- Certificate of Analysis (CoA): A comprehensive CoA is non-negotiable. It should detail the specific analytical methods used for purity assessment (e.g., ^{31}P NMR, GC) and list identified

impurities.

- **Packaging:** The compound should be supplied in appropriate air-tight containers, such as Sure/Seal™ bottles, designed for reactive reagents.
- **Technical Support:** Reputable suppliers should have knowledgeable technical staff available to answer questions regarding handling, stability, and use.

2.2. Overview of Commercial Suppliers

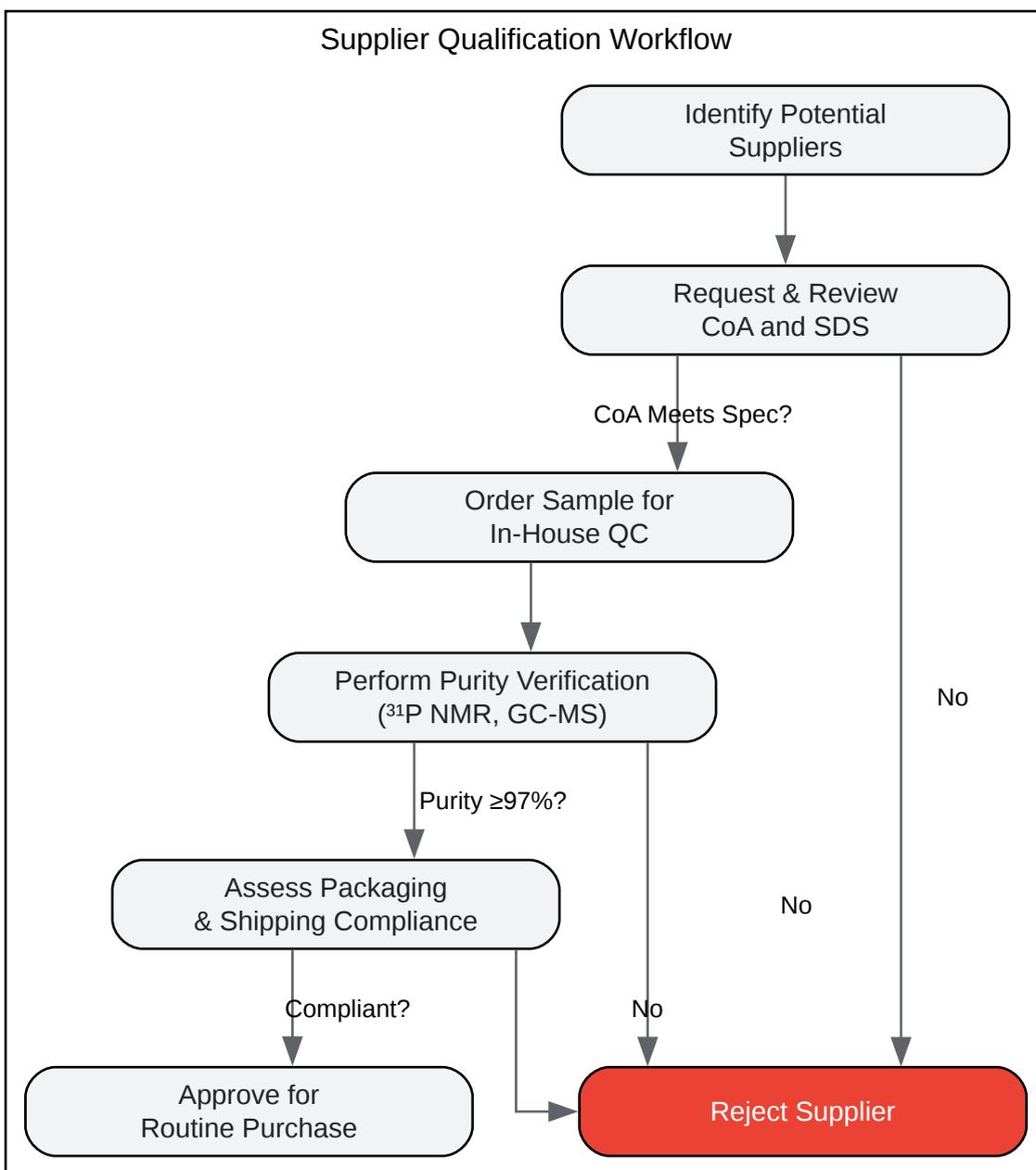
The following table summarizes a selection of commercial suppliers for **chlorodimethylphosphine** and related phosphinic chlorides. This is not an exhaustive list but represents a cross-section of manufacturers and distributors catering to the research and development sector.

Supplier / Platform	Product Name	CAS Number	Reported Purity/Notes
Thermo Scientific Chemicals (Alfa Aesar)	Dimethylphosphinic chloride	1111-92-8	97+% Purity. Used in peptide synthesis.[11]
Sigma-Aldrich (Merck)	Dimethylphosphinic chloride	1111-92-8	97% Purity. Provided with detailed safety and property data.[12]
Biosynth	Dimethylphosphinic chloride	1111-92-8	Offered for research, requires storage at 2-8°C under inert gas.
ECHEMI	dimethylphosphine	676-59-5	Platform lists various suppliers, such as JHECHEM CO LTD. [13]
ChemicalBook	CHLORO(DIMETHYL) PHOSPHINE	811-62-1	Lists multiple suppliers, including Career Henan Chemical Co. with 99% purity.[14]
Clearsynth	Dimethylphosphin	676-59-5	Provides product with a Certificate of Analysis for research use.[15]

Note: **Chlorodimethylphosphine** (CAS 811-62-1) and its oxidized form, Dimethylphosphinic chloride (CAS 1111-92-8), are closely related and sometimes used interchangeably in supplier catalogs. Researchers should verify the exact chemical structure required for their application.

2.3. Supplier Qualification Workflow

A systematic approach to qualifying a new supplier is crucial for ensuring consistent quality and mitigating risks in the supply chain.



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Caption: Workflow for qualifying a new **chlorodimethylphosphine** supplier.

Quality Control & Purity Verification

Independent verification of purity is a cornerstone of good scientific practice. While supplier CoAs provide initial data, in-house analysis confirms the material's suitability for specific, sensitive applications.

3.1. Gold Standard: ^{31}P Nuclear Magnetic Resonance (NMR) Spectroscopy

^{31}P NMR is the most direct and powerful technique for assessing the purity of organophosphorus compounds. It provides a quantitative measure of the target compound relative to phosphorus-containing impurities.

3.2. Step-by-Step Protocol for Purity Assessment via ^{31}P NMR

- Sample Preparation (Inert Atmosphere): All manipulations must be performed in a glovebox or using Schlenk line techniques.
 - Prepare a stock solution of a suitable internal standard (e.g., triphenyl phosphate) in a deuterated solvent (e.g., C_6D_6 or CDCl_3).
 - In a vial, accurately weigh ~10 mg of the internal standard.
 - Add a known volume of the deuterated solvent to dissolve the standard.
 - In a separate vial, accurately weigh ~20-30 mg of **chlorodimethylphosphine**.
 - Using a gas-tight syringe, transfer a precise volume of the internal standard solution to the vial containing the CDMP.
 - Transfer the final solution to an NMR tube and cap it securely.
- NMR Data Acquisition:
 - Acquire a proton-decoupled ^{31}P NMR spectrum.
 - Ensure a sufficient relaxation delay (D1) of at least 5 times the longest T_1 of any phosphorus signal in the sample to allow for full relaxation and ensure accurate integration.
- Data Analysis:
 - Reference the spectrum (e.g., the signal for triphenyl phosphate appears at approximately -18 ppm).

- Integrate the signal corresponding to **chlorodimethylphosphine** and the signal of the internal standard.
- Calculate the purity based on the molar ratio, integration values, and initial masses.

3.3. Common Impurities

The most common impurity is the oxidation product, dimethylphosphinic chloride ((CH₃)₂P(O)Cl), which will appear as a distinct peak in the ³¹P NMR spectrum. Other potential impurities include hydrolysis products or starting materials from the synthesis.[\[12\]](#)[\[16\]](#) Consulting spectral databases can aid in the identification of unknown signals.[\[17\]](#)[\[18\]](#)

Safe Handling, Storage, and Emergency Procedures

The hazardous nature of **chlorodimethylphosphine** mandates strict adherence to safety protocols.[\[7\]](#)[\[8\]](#)

4.1. Hazard Profile

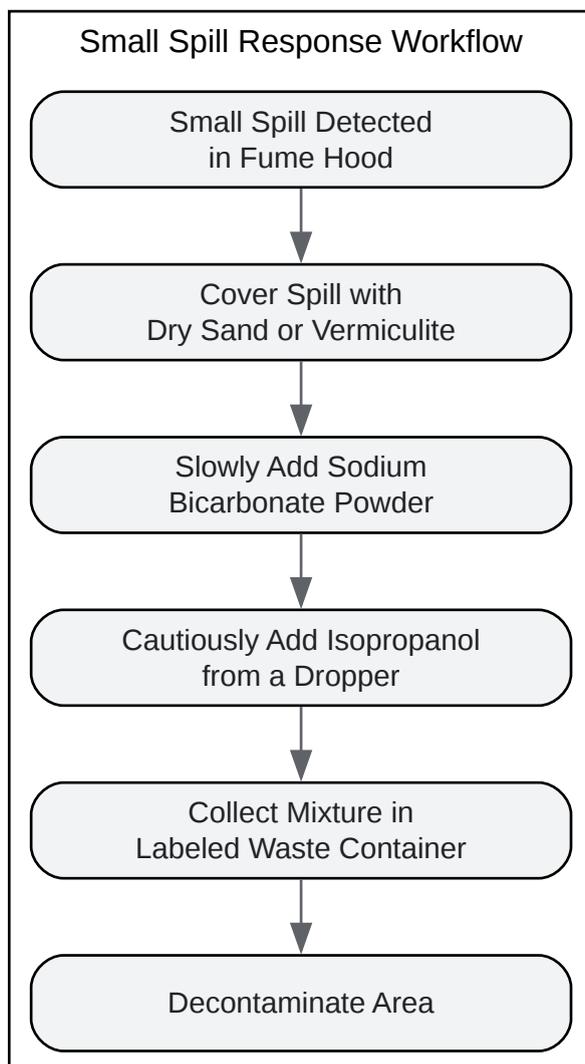
- Pyrophoric: Spontaneously ignites in air.[\[2\]](#)
- Water-Reactive: Reacts violently with water, releasing flammable and corrosive gases.[\[7\]](#)[\[8\]](#)
- Corrosive: Causes severe skin burns and eye damage.[\[12\]](#)

4.2. Standard Operating Procedure (SOP) for Handling

- Location: Always handle in a certified chemical fume hood or a glovebox with an inert atmosphere.[\[8\]](#)[\[19\]](#)
- Personal Protective Equipment (PPE): Wear a flame-retardant lab coat, chemical-resistant gloves (e.g., butyl rubber), and chemical splash goggles with a face shield.[\[8\]](#)
- Tools: Use non-sparking tools. All transfers should be conducted via gas-tight syringes or cannulas under a positive pressure of inert gas.[\[7\]](#)[\[19\]](#)
- Storage: Store in a tightly sealed container under an inert atmosphere in a cool, dry, well-ventilated area designated for flammable and corrosive materials.[\[7\]](#)[\[8\]](#)

4.3. Spill and Quenching Workflow

In the event of a small, contained spill within a fume hood, a cautious quenching procedure is necessary.



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Caption: Emergency response workflow for a small CDMP spill.

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